

ASN02563583 solubility and preparation for experiments

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Compound of Interest

Compound Name: ASN02563583

Cat. No.: B519508

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Application Notes and Protocols for ASN02563583

These application notes provide detailed protocols for the solubility and preparation of **ASN02563583** for experimental use, targeting researchers in drug development and life sciences.

Product Information

Parameter	Value	Reference
Catalog Number	HY-128111	[1]
CAS Number	483283-39-2	[1]
Molecular Formula	C25H24N4O3S	[1]
Molecular Weight	460.55 g/mol	[1]
Target	GPR17	[1]
Biological Activity	GPR17 agonist with an IC50 of 0.64 nM in a [35S]GTPyS binding assay.	

Solubility

ASN02563583 exhibits solubility in various solvents, making it suitable for both in vitro and in vivo studies.

In Vitro Solubility

For cell-based assays and other in vitro experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Solvent	Maximum Solubility	Molarity	Notes
DMSO	100 mg/mL	217.13 mM	Ultrasonic treatment may be required to achieve complete dissolution.

In Vivo Formulation

For animal studies, a multi-solvent system is recommended to ensure bioavailability and stability.

Solvent System	Maximum Solubility	Molarity	Preparation
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	5 mg/mL	10.86 mM	Add each solvent sequentially and use ultrasonic treatment to obtain a clear solution.
10% DMSO, 90% corn oil	5 mg/mL	10.86 mM	Add each solvent sequentially and use ultrasonic treatment to obtain a clear solution.

Preparation of Stock Solutions

Accurate and consistent preparation of stock solutions is critical for reproducible experimental results.

In Vitro Stock Solutions in DMSO

Desired Concentration	1 mg Mass	5 mg Mass	10 mg Mass
1 mM	2.1713 mL	10.8566 mL	21.7132 mL
5 mM	0.4343 mL	2.1713 mL	4.3426 mL
10 mM	0.2171 mL	1.0857 mL	2.1713 mL

Protocol for Preparing a 10 mM DMSO Stock Solution:

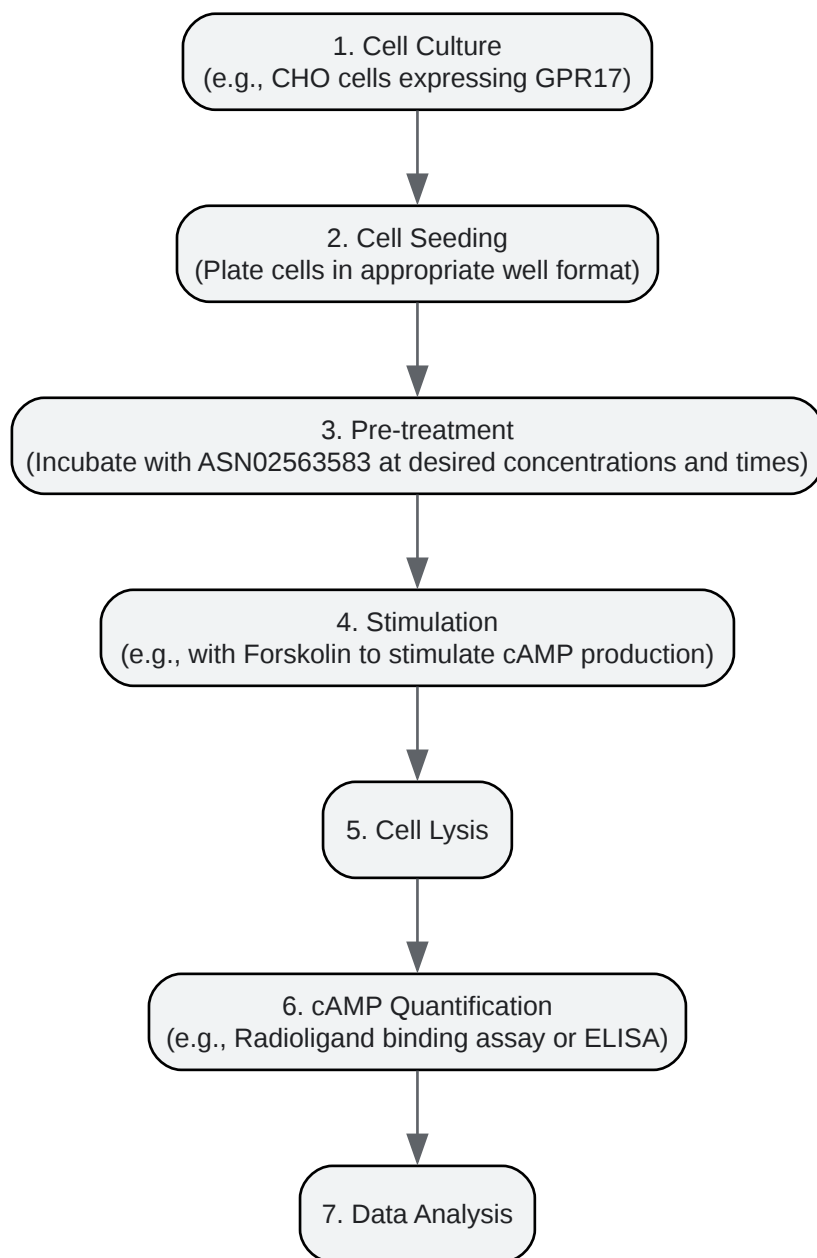
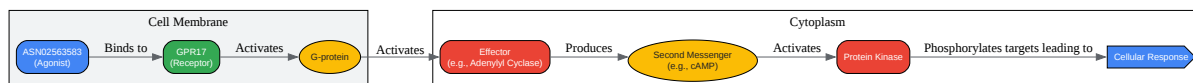
- Weigh out 1 mg of **ASN02563583** powder.
- Add 0.2171 mL of high-purity DMSO.
- Vortex thoroughly to mix.
- If necessary, sonicate the solution in a water bath until all the solid is dissolved.
- Store the stock solution at -20°C for up to one month or at -80°C for up to six months.

Experimental Protocols

ASN02563583, as a GPR17 agonist, is instrumental in studying neurological diseases. GPR17 is a G protein-coupled receptor (GPCR) involved in various signaling pathways.

General GPCR Signaling Pathway

The activation of GPR17 by an agonist like **ASN02563583** initiates a cascade of intracellular events typical for GPCRs. This can involve the activation of G-proteins, leading to downstream effects mediated by second messengers like cyclic AMP (cAMP) and the activation of protein kinases.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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